

# Essential Safety and Handling Protocols for Umbralisib in a Research Setting

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## Compound of Interest

Compound Name: *Umbralisib*

Cat. No.: *B560156*

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This guide provides essential safety, handling, and disposal information for **Umbralisib**, intended for researchers, scientists, and drug development professionals. The content herein is compiled from safety data sheets and regulatory guidance to ensure the safe management of this compound in a laboratory environment.

Important Regulatory Context: In June 2022, the U.S. Food and Drug Administration (FDA) withdrew its approval for **Umbralisib** (marketed as Ukoniq) for the treatment of marginal zone lymphoma (MZL) and follicular lymphoma (FL).<sup>[1][2][3]</sup> This decision was based on clinical trial data that indicated a possible increased risk of death in patients receiving the drug.<sup>[2][3][4]</sup> While its clinical use has been discontinued, **Umbralisib** may still be handled in research and development settings, which necessitates strict adherence to safety protocols.

## Hazard Identification

**Umbralisib** hydrochloride is classified with several hazards. It is harmful if swallowed, causes both skin and serious eye irritation, and may lead to respiratory irritation.<sup>[5]</sup> Furthermore, the compound is recognized as very toxic to aquatic life with long-lasting effects.<sup>[6]</sup>

## Personal Protective Equipment (PPE)

Consistent and correct use of PPE is critical to minimize exposure risk when handling **Umbralisib**. Engineering controls, such as ensuring adequate ventilation and providing accessible safety showers and eye wash stations, are fundamental to a safe working environment.<sup>[6][7]</sup>

Protection Type	Equipment Specification	Purpose & Notes
Eye/Face Protection	Tightly fitting safety goggles with side-shields.[7][8]	To prevent eye contact which can cause serious irritation.[5]
Skin Protection	Chemical-impermeable gloves (materials to be determined by specific lab protocols based on solvent used).[8]	To prevent skin contact which can cause irritation.[5] Gloves must be inspected before use and hands should be washed thoroughly after handling.[8]
Impervious laboratory coat or clothing.[6][7]	Provides a barrier against accidental spills and contamination of personal clothing.	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [6][8]	To prevent inhalation of dust or aerosols, which may cause respiratory irritation.[5]
A full-face respirator may be required if exposure limits are exceeded or if irritation occurs. [8]	Necessary for spill cleanup or when adequate ventilation is not available.	

## Operational Plans: Handling and Storage

### Safe Handling Protocol:

- Preparation: Work in a designated, well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.[6][8]
- Control Dust: Avoid the formation of dust and aerosols during handling.[6][8]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[8]
- Tool Usage: Employ non-sparking tools to prevent ignition risks from electrostatic discharge.  
[8]

- Hygiene: Do not eat, drink, or smoke in the handling area.[\[6\]](#) Wash hands thoroughly after handling is complete.[\[8\]](#)

Storage Requirements:

- Store in a tightly sealed container in a cool, well-ventilated place.[\[6\]](#)
- Protect from direct sunlight and keep away from sources of ignition.[\[6\]](#)
- **Umbralisib** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[6\]](#)  
[\[7\]](#)

## Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[7\]](#)[\[8\]](#)
- Ventilate: Ensure the area is adequately ventilated.[\[7\]](#)[\[8\]](#)
- Don PPE: Wear full personal protective equipment, including respiratory protection, before entering the spill area.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Containment: Prevent the spill from spreading or entering drains.[\[7\]](#)[\[8\]](#)
- Cleanup: Absorb the spill with an inert, liquid-binding material such as diatomite or universal binders.[\[5\]](#)[\[7\]](#) Decontaminate surfaces by scrubbing with alcohol.[\[5\]](#)[\[7\]](#)
- Disposal: Collect all contaminated materials into a suitable container for disposal according to institutional and local regulations.[\[5\]](#)[\[6\]](#)

First Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration, avoiding mouth-to-mouth resuscitation. Seek immediate medical attention.[5][7][8]
Skin Contact	Immediately remove contaminated clothing.[7] [8] Wash the affected skin area thoroughly with soap and plenty of water. Consult a doctor.[8]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart.[5][7][8] Remove contact lenses if present and easy to do. Seek immediate medical attention.[7]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting.[5][7][8] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[8]

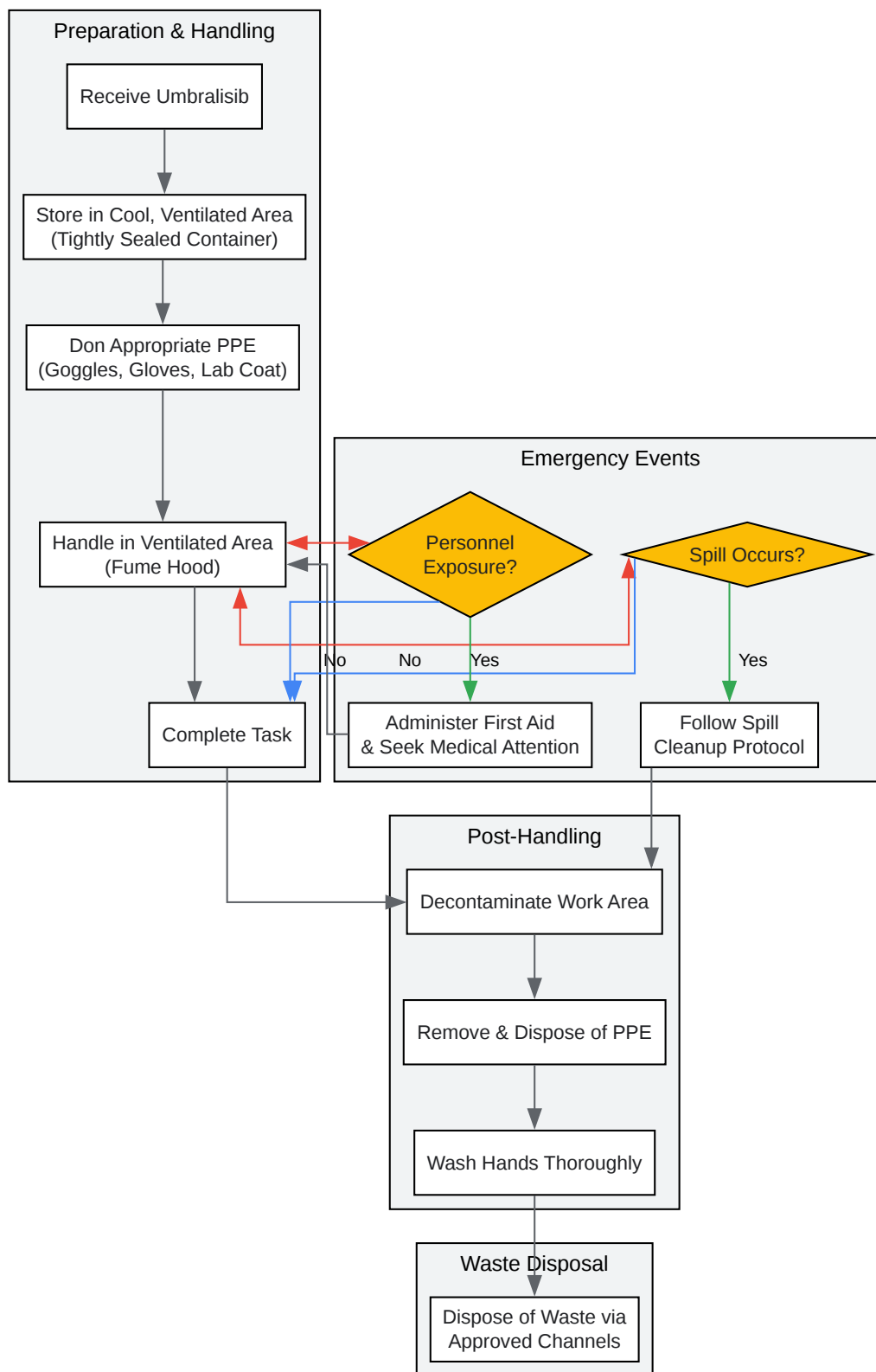
## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure safety.

- Laboratory Waste: Dispose of **Umbralisib** and any contaminated materials through an approved waste disposal plant.[6] All disposal practices must be in strict accordance with local, state, and federal regulations. Do not let the chemical enter drains.[8]
- Disposal of Unused Clinical Medication: For unused medicine outside of a lab setting, the FDA advises using a drug take-back location.[1][2] If one is not available, the FDA provides a method for household trash disposal: mix the uncrushed medicine with an unappealing substance like dirt or coffee grounds, place it in a sealed plastic bag, and dispose of it in the trash.[1][2]

## Umbralisib Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Umbralisib** from receipt to disposal.



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Caption: Logical workflow for handling **Umbralisib**, including emergency procedures.

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